Application Note: Peptide Coupling with (4-(Methylsulfonyl)morpholin-2-yl)methanamine[1]

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Compound of Interest

Compound Name:	*(4-(Methylsulfonyl)morpholin-2-yl)methanamine*
CAS No.:	*1017139-63-7*
Cat. No.:	*B3183615*

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Abstract

This application note provides a technical guide for utilizing **(4-(Methylsulfonyl)morpholin-2-yl)methanamine** (referred to herein as MSM-Amine) in peptide coupling reactions.[1] This building block is increasingly relevant in Fragment-Based Drug Discovery (FBDD) and PROTAC linker design due to its combination of a reactive primary amine and a metabolically stable, non-basic sulfonamide moiety. We compare two distinct protocols: a high-throughput discovery method using HATU and a scalable process method using T3P® (Propylphosphonic Anhydride).[1]

Introduction & Chemical Context

MSM-Amine represents a distinct class of morpholine building blocks.[1] Unlike standard Boc-protected morpholines, the N4-position is capped with a methylsulfonyl group.[1]

Key Chemical Features:

- Nucleophile: The primary amine (

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) at the C2 position is the sole reactive site for amide bond formation.

- Electronic Environment: The sulfonyl group at N4 is electron-withdrawing.[1] While it does not significantly reduce the nucleophilicity of the distal primary amine (separated by a methylene bridge), it renders the morpholine ring nitrogen non-basic.
- Solubility Profile: The sulfonamide moiety imparts polarity without basicity, improving solubility in polar aprotic solvents (DMF, DMSO) and moderately polar solvents (EtOAc, DCM) compared to alkyl-morpholines.

Strategic Advantage

In medicinal chemistry, replacing a piperazine or morpholine with a sulfonyl-morpholine often improves metabolic stability by blocking N-oxidation and reducing lipophilicity-driven non-specific binding.[1]

Reaction Mechanics & Decision Matrix

The choice of coupling reagent depends on the scale and the steric demand of the carboxylic acid partner.

Diagram 1: Coupling Reagent Decision Tree

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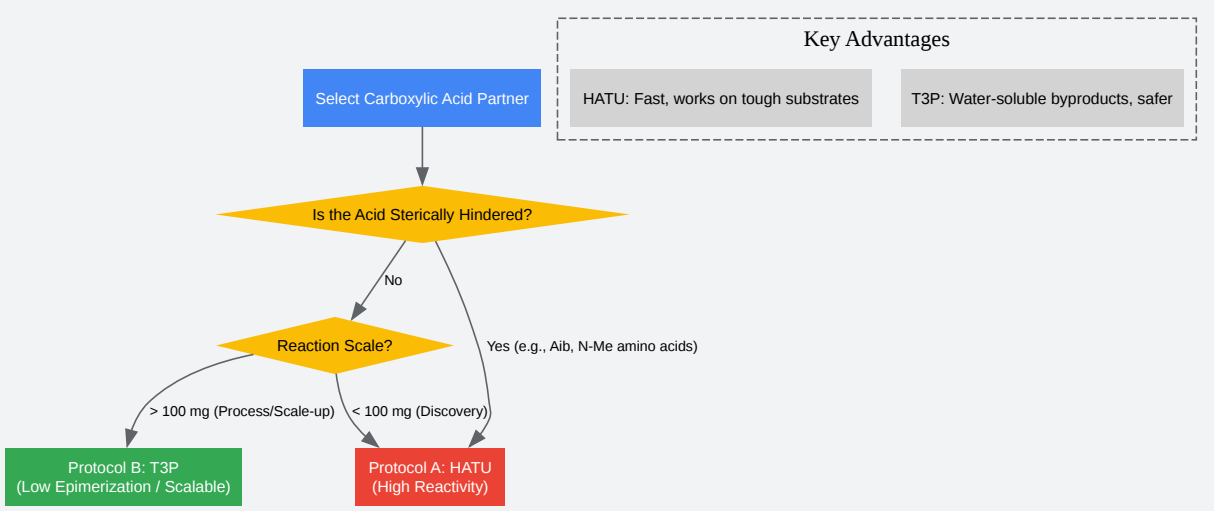

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Figure 1: Decision matrix for selecting the optimal coupling reagent based on substrate sterics and reaction scale.

Protocol A: High-Efficiency Coupling (HATU)

Best for: Discovery scale (10–100 mg), sterically hindered acids, or library synthesis.

Reagents

- Carboxylic Acid: 1.0 equiv[1]
- MSM-Amine: 1.1 – 1.2 equiv[1]
- HATU: 1.1 – 1.2 equiv
- Base: DIPEA (Diisopropylethylamine), 3.0 equiv

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- Solvent: Anhydrous DMF (preferred) or DMA.

Step-by-Step Methodology

- Activation: Dissolve the Carboxylic Acid (1.0 equiv) and HATU (1.1 equiv) in anhydrous DMF (0.1 M concentration).
- Base Addition: Add DIPEA (1.5 equiv) to the mixture. Stir for 2–5 minutes at Room Temperature (RT).
  - Note: The solution should turn yellow/orange. Do not stir >10 mins to avoid racemization of the activated ester.
- Amine Addition: Add MSM-Amine (1.2 equiv) followed by the remaining DIPEA (1.5 equiv).
- Reaction: Stir at RT for 1–4 hours. Monitor by LCMS.
- Workup:
  - Dilute with EtOAc.
  - Wash with sat.

    (2x), Water (1x), and Brine (1x).
  - Critical: Acidic wash (1M HCl) is safe for the product (the sulfonamide is not basic), but ensure your product doesn't contain other basic motifs (e.g., pyridines) before acid washing.

Protocol B: Scalable & Green Coupling (T3P)

Best for: Scale-up (>100 mg), avoiding epimerization, and simplified purification.

Reagents

- Carboxylic Acid: 1.0 equiv[1]
- MSM-Amine: 1.1 equiv[1]

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- T3P (Propylphosphonic Anhydride): 1.5 – 2.0 equiv (50% w/w solution in EtOAc or DMF)
- Base: DIPEA or NMM (N-Methylmorpholine), 3.0 – 4.0 equiv[1]
- Solvent: EtOAc (preferred for workup) or DCM.

Step-by-Step Methodology

- Dissolution: Charge the reaction vessel with Carboxylic Acid (1.0 equiv), MSM-Amine (1.1 equiv), and Base (3.0 equiv) in EtOAc (0.1 – 0.2 M).
  - Advantage:[1][2][3][4] Unlike HATU, T3P does not require pre-activation, reducing the risk of epimerization.
- Reagent Addition: Add T3P solution dropwise at 0°C (ice bath).
- Reaction: Allow to warm to RT and stir. T3P reactions are slower; allow 4–16 hours.
- Workup (The "Water Wash"):
  - T3P byproducts are water-soluble.[1][2]
  - Add water directly to the reaction mixture. Partition phases.
  - Wash organic layer with 0.5 M NaOH (removes unreacted T3P and acid) and 0.5 M HCl (removes excess amine/base).
  - Dry over

    and concentrate.

Analytical Validation & Troubleshooting

Data Summary Table

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Parameter	Protocol A (HATU)	Protocol B (T3P)
Reaction Time	Fast (1–4 h)	Slow (4–16 h)
Epimerization Risk	Moderate (if base excess/high temp)	Very Low
Byproduct Removal	Requires Chromatography (usually)	Aqueous Extraction (often sufficient)
Solvent Suitability	DMF/DMA (Polar)	EtOAc/DCM/Me-THF (Greener)

Troubleshooting Guide

- Issue: Poor Solubility of MSM-Amine.[1]
  - Solution: Although the sulfonamide improves solubility over free amines, if the MSM-Amine HCl salt is used, ensure sufficient base (DIPEA) is added before the coupling agent to liberate the free amine.
- Issue: Guanidinylation (HATU only).
  - Observation: Mass spectrum shows M+42 peak.
  - Cause: Reaction of the amine with HATU instead of the activated ester.
  - Fix: Ensure the Acid + HATU + Base are pre-mixed for 2 mins before adding the MSM-Amine. Alternatively, switch to T3P.

Diagram 2: Experimental Workflow

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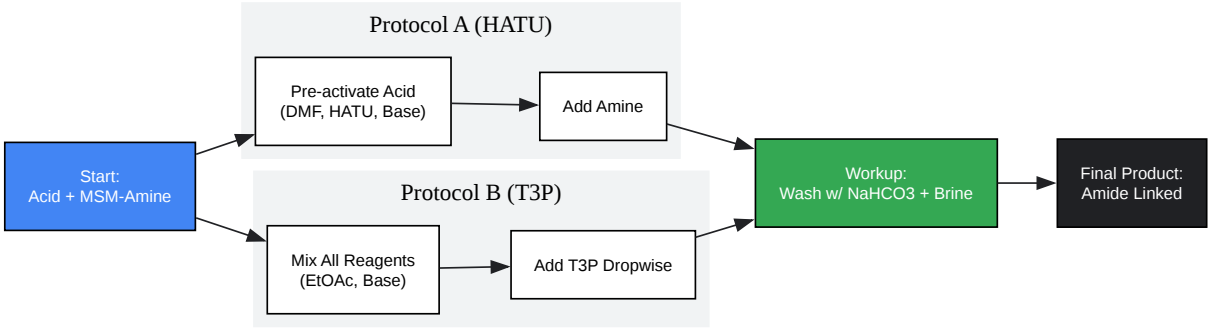

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Figure 2: Comparative workflow for HATU vs. T3P coupling strategies.

References

- Albericio, F., et al. (2018). "Peptide Coupling Reagents, More than a Letter Soup." Chemical Reviews. Link
- Dunetz, J. R., et al. (2016). "T3P: Propylphosphonic Anhydride."[2][4] Encyclopedia of Reagents for Organic Synthesis. Link
- Valeur, E., & Bradley, M. (2009). "Amide bond formation: beyond the myth of coupling reagents." Chemical Society Reviews. Link
- Sigma-Aldrich. "Peptide Coupling Reagents Guide."[1] Link

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- 1. chemsynthesis.com [chemsynthesis.com]
- 2. spiral.imperial.ac.uk [spiral.imperial.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. bachem.com [bachem.com]
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